

4-Chloro-2-methylpyrimidine hydrochloride solubility data

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Compound of Interest

Compound Name: 4-Chloro-2-methylpyrimidine
hydrochloride

CAS No.: 1159824-34-6

Cat. No.: B3346203

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This guide provides an in-depth technical analysis of the solubility, physicochemical properties, and handling protocols for **4-Chloro-2-methylpyrimidine hydrochloride** and its corresponding free base.

Executive Summary

4-Chloro-2-methylpyrimidine hydrochloride (CAS: 1272758-33-4) is the acid salt of the heterocyclic building block 4-Chloro-2-methylpyrimidine (CAS: 4994-86-9).^{[1][2][3]}

- The Hydrochloride Salt is a polar solid, highly soluble in water and lower alcohols (methanol), but effectively insoluble in non-polar organics (ether, hexane) and moderately polar esters (ethyl acetate). This solubility differential is the basis for its isolation via precipitation.
- The Free Base is a low-melting lipophilic solid (MP: 55–59 °C), highly soluble in dichloromethane (DCM), ethyl acetate, and toluene, but sparingly soluble in water.

Researchers typically manipulate the pH-dependent solubility switch to purify this compound: converting to the salt for precipitation/crystallization and reverting to the free base for nucleophilic substitution reactions.

Physicochemical Profile

Property	Free Base	Hydrochloride Salt
Chemical Name	4-Chloro-2-methylpyrimidine	4-Chloro-2-methylpyrimidine HCl
CAS Number	4994-86-9	1272758-33-4
Molecular Formula	C ₅ H ₅ ClN ₂	C ₅ H ₅ ClN ₂ [1][4][5][6] · HCl
Molecular Weight	128.56 g/mol	165.02 g/mol
Physical State	White to yellow low-melting solid	White to off-white crystalline solid
Melting Point	55 – 59 °C	> 160 °C (Decomp.) [1]
pKa (Predicted)	~0.5 (Pyrimidine N)	N/A (Already protonated)
Stability	Hydrolytically sensitive (releases HCl)	Hygroscopic; hydrolyzes in moist air

Solubility Data & Solvent Compatibility

The following data summarizes the solubility behavior observed during process chemistry workflows (extraction and recrystallization).

Qualitative Solubility Table

Solvent	Free Base Solubility	HCl Salt Solubility	Process Implication
Water (pH 7)	Low (< 5 mg/mL)	High (> 100 mg/mL)	Salt dissolves in aqueous layer; Free base oils out.
Methanol / Ethanol	High	High	Alcohols are poor solvents for salt isolation (no precipitation).
Dichloromethane (DCM)	Very High	Low / Insoluble	Standard solvent for extracting the free base.
Ethyl Acetate	High	Very Low	Key Anti-solvent: Used to precipitate the HCl salt.
Diethyl Ether	High	Insoluble	Used to wash the HCl salt filter cake.
Toluene	High	Insoluble	Used for azeotropic drying of the free base.
Hexane / Heptane	Moderate	Insoluble	Anti-solvent for free base crystallization.

Thermodynamic Behavior (Mechanism)

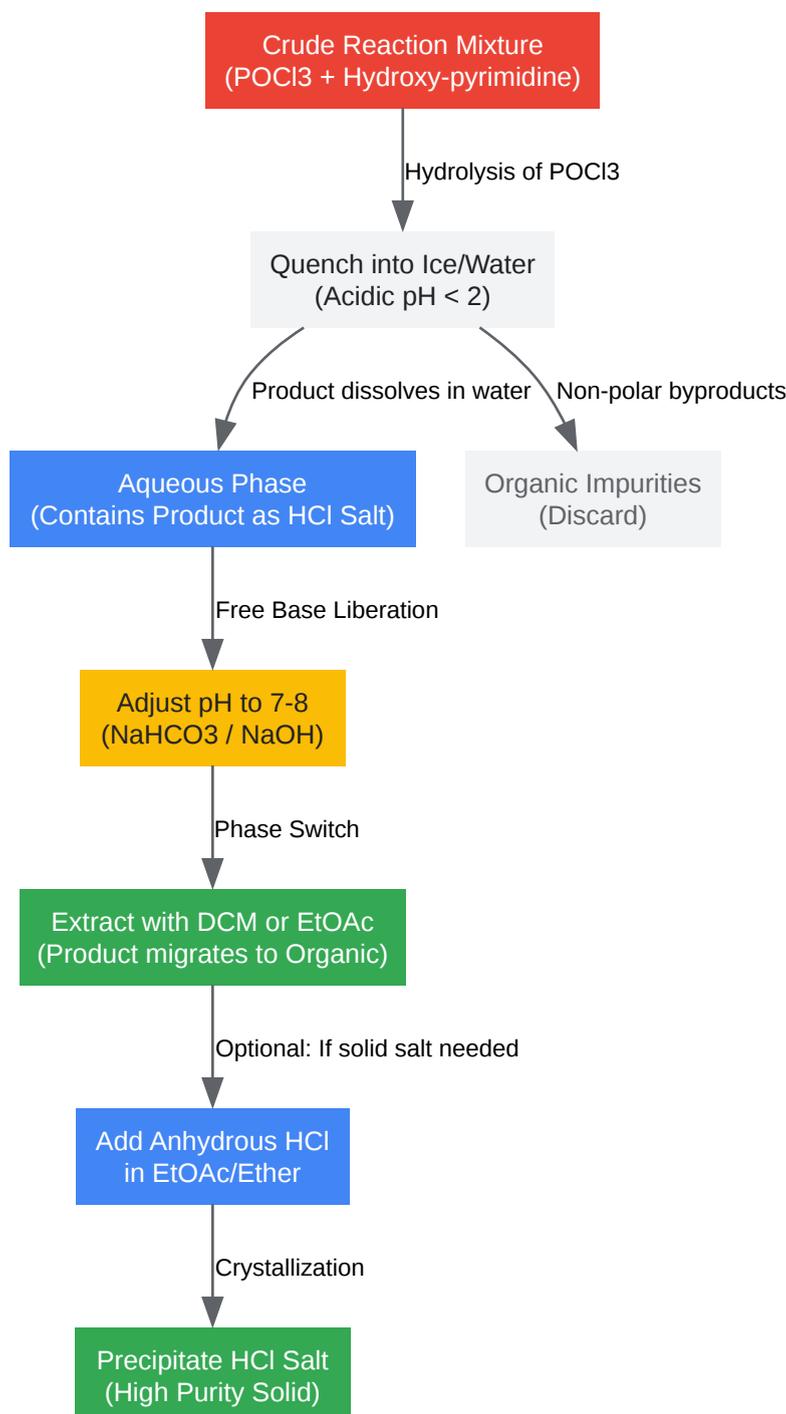
The solubility contrast is driven by the lattice energy of the ionic HCl salt versus the weak Van der Waals forces in the molecular free base.

- **Salt Formation:** Addition of anhydrous HCl (in dioxane or ether) to a solution of the free base in Ethyl Acetate causes immediate desolvation and precipitation.
- **Hydrolysis Risk:** In aqueous solution, the C-Cl bond is susceptible to nucleophilic attack by water (hydrolysis), yielding the inactive 2-methyl-4-pyrimidinone. Solubility testing in water

must be performed rapidly at low temperatures (< 5 °C).

Phase-Switch Purification Workflow

The following diagram illustrates the standard purification logic using solubility switching.



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Figure 1: Solubility-driven purification workflow utilizing the pH-dependent phase switch.

Experimental Protocols

Protocol A: Solubility Measurement (Shake-Flask Method)

Use this protocol to generate precise quantitative data if required for regulatory filing.

- Preparation: Weigh 100 mg of 4-Chloro-2-methylpyrimidine HCl into a 4 mL HPLC vial.
- Solvent Addition: Add the target solvent (e.g., Water, MeOH) in 50 μ L increments at 25 $^{\circ}$ C.
- Equilibration: Vortex for 1 minute after each addition.
- Endpoint Determination:
 - Visual: Clear solution indicates solubility limit reached.
 - HPLC (Preferred): If undissolved solid remains after 24h, filter the supernatant (0.22 μ m PTFE), dilute, and analyze via HPLC (UV 254 nm) against a standard curve.
- Calculation:

Protocol B: Isolation of HCl Salt via Anti-Solvent Precipitation

Field-proven method for isolating the salt from the free base.

- Dissolve 10 g of 4-Chloro-2-methylpyrimidine (Free Base) in 50 mL of Ethyl Acetate (Solubility > 200 mg/mL).
- Cool the solution to 0–5 $^{\circ}$ C in an ice bath.
- Slowly add 1.1 equivalents of 4M HCl in Dioxane or bubble anhydrous HCl gas.
- Observe the immediate formation of a white precipitate (The HCl salt is insoluble in EtOAc).

- Stir for 30 minutes at 0 °C to ensure complete crystallization.
- Filter the solid under nitrogen (hygroscopic).
- Wash the filter cake with cold Diethyl Ether (2 x 20 mL).
- Dry under vacuum at 40 °C.

Critical Handling & Safety Notes

- Hygroscopicity: The HCl salt will absorb atmospheric moisture, leading to clumping and eventual hydrolysis. Store under Argon/Nitrogen in a desiccator.
- Hydrolysis: In water, the half-life of the chloro-group is pH-dependent. Avoid prolonged exposure to aqueous acidic conditions at high temperatures.
- Corrosivity: The salt releases HCl upon contact with moisture; handle with acid-resistant gloves.

References

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